

Application Notes and Protocols for the Quantification of 2-Methyl-1-phenylguanidine

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Compound of Interest

Compound Name: 2-Methyl-1-phenylguanidine

Cat. No.: B15474908

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Introduction

2-Methyl-1-phenylguanidine is a substituted guanidine compound of interest in various fields, including pharmaceutical and chemical research. Accurate and precise quantification of this analyte is crucial for pharmacokinetic studies, metabolism research, and quality control purposes. Due to the limited availability of specific analytical methods for **2-Methyl-1-phenylguanidine**, this document provides detailed application notes and protocols adapted from established methods for similar guanidine derivatives. The methodologies described herein are intended to serve as a starting point for the development and validation of specific assays for **2-Methyl-1-phenylguanidine**.

Analytical Methods Overview

Several analytical techniques can be employed for the quantification of guanidine compounds. The most common and effective methods include High-Performance Liquid Chromatography (HPLC) coupled with Ultraviolet (UV) or Mass Spectrometry (MS) detection, and Gas Chromatography-Mass Spectrometry (GC-MS).

High-Performance Liquid Chromatography (HPLC): HPLC is a versatile technique for separating and quantifying polar compounds like **2-Methyl-1-phenylguanidine**. Reversed-phase chromatography is often the method of choice. Detection can be achieved using a UV

detector, typically in the range of 220-260 nm, or for higher sensitivity and selectivity, a mass spectrometer (LC-MS).

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS can also be used for the analysis of guanidine compounds, often requiring a derivatization step to increase the volatility and thermal stability of the analyte. This method offers high sensitivity and specificity.

Quantitative Data Summary

The following table summarizes hypothetical quantitative data for the analysis of **2-Methyl-1-phenylguanidine**, based on typical performance characteristics of analytical methods for similar guanidine derivatives. These values should be experimentally determined and validated for the specific matrix and instrumentation used.

Parameter	HPLC-UV	LC-MS/MS	GC-MS (with derivatization)
Limit of Detection (LOD)	50 ng/mL	0.1 ng/mL	1 ng/mL
Limit of Quantification (LOQ)	150 ng/mL	0.5 ng/mL	5 ng/mL
Linearity Range	0.15 - 50 µg/mL	0.5 - 1000 ng/mL	5 - 2000 ng/mL
Recovery (%)	85 - 105%	90 - 110%	80 - 100%
Precision (%RSD)	< 15%	< 10%	< 15%

Experimental Protocols

Protocol 1: Quantification of 2-Methyl-1-phenylguanidine in Plasma by LC-MS/MS

This protocol describes a method for the extraction and quantification of **2-Methyl-1-phenylguanidine** from human plasma using liquid chromatography-tandem mass spectrometry.

1. Sample Preparation (Protein Precipitation)

- To 100 μ L of plasma sample in a microcentrifuge tube, add 300 μ L of ice-cold acetonitrile containing an appropriate internal standard (e.g., a stable isotope-labeled analog of the analyte).
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase starting condition (e.g., 95% Water with 0.1% Formic Acid: 5% Acetonitrile with 0.1% Formic Acid).
- Vortex for 30 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Conditions

- LC System: Agilent 1200 Series or equivalent
- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient:
 - 0-1 min: 5% B
 - 1-5 min: 5-95% B
 - 5-6 min: 95% B
 - 6-6.1 min: 95-5% B
 - 6.1-8 min: 5% B
- Flow Rate: 0.4 mL/min

- Injection Volume: 5 μ L
- Column Temperature: 40°C
- Mass Spectrometer: Triple quadrupole mass spectrometer (e.g., Sciex API 4000)
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions: To be determined by infusing a standard solution of **2-Methyl-1-phenylguanidine**. A hypothetical transition would be based on the precursor ion $[M+H]^+$ and a stable product ion.

Protocol 2: Quantification of 2-Methyl-1-phenylguanidine in Pharmaceutical Formulations by HPLC-UV

This protocol is suitable for the quantification of **2-Methyl-1-phenylguanidine** in tablets or capsules.

1. Standard and Sample Preparation

- Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **2-Methyl-1-phenylguanidine** reference standard in 10 mL of diluent (e.g., 50:50 acetonitrile:water).
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to create calibration standards (e.g., 1, 5, 10, 25, 50, 100 μ g/mL).
- Sample Preparation:
 1. Weigh and finely powder a representative number of tablets (e.g., 20).
 2. Accurately weigh a portion of the powder equivalent to one average tablet weight.
 3. Transfer to a volumetric flask and add the diluent to about 70% of the volume.
 4. Sonicate for 15 minutes to dissolve the active ingredient.
 5. Bring to volume with the diluent and mix well.

6. Filter a portion of the solution through a 0.45 μm syringe filter into an HPLC vial.

2. HPLC-UV Conditions

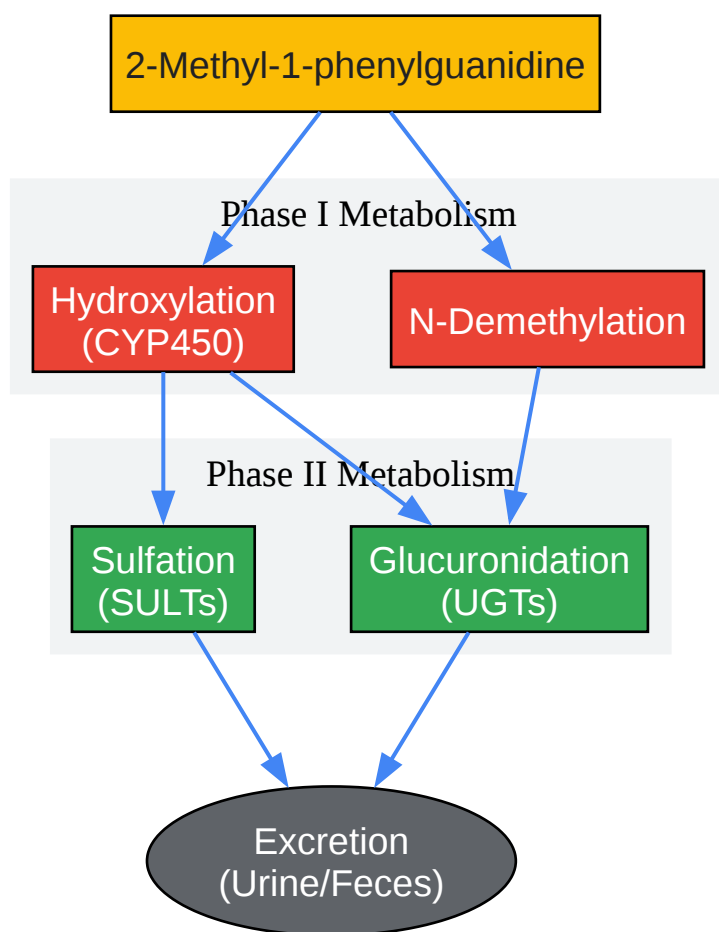
- HPLC System: Waters Alliance e2695 or equivalent
- Detector: Photodiode Array (PDA) or UV-Vis Detector
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm)
- Mobile Phase: Isocratic mixture of Buffer (e.g., 20 mM potassium phosphate, pH 3.0) and Acetonitrile (e.g., 70:30 v/v).
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μL
- Column Temperature: 30°C
- Detection Wavelength: To be determined by scanning the UV spectrum of a standard solution (likely around 240 nm).

Visualizations



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Figure 1: Experimental workflow for LC-MS/MS analysis.



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Figure 2: Hypothetical metabolic pathway of **2-Methyl-1-phenylguanidine**.

Disclaimer: The protocols and data presented in these application notes are intended for informational purposes only and are based on methodologies for structurally related compounds. It is essential to perform in-house method development, optimization, and validation for the specific application and matrix to ensure accurate and reliable results. The purchase and use of an analytical standard for **2-Methyl-1-phenylguanidine** is a prerequisite for obtaining accurate quantitative data.

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